

# An In-depth Technical Guide to 2-Chloro-4-methylbenzenesulfonyl Chloride

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## Compound of Interest

Compound Name: 2-Chloro-4-methylbenzenesulfonyl chloride

Cat. No.: B1346457

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **2-chloro-4-methylbenzenesulfonyl chloride**, a key intermediate in organic and medicinal chemistry.

## Chemical Structure and Properties

**2-Chloro-4-methylbenzenesulfonyl chloride** is an aromatic sulfonyl chloride. The molecule consists of a benzene ring substituted with a chloro group, a methyl group, and a sulfonyl chloride functional group. The "2-chloro-4-methyl" designation indicates that the chloro group is at position 2 and the methyl group is at position 4 relative to the sulfonyl chloride group, which is at position 1 of the benzene ring.

The sulfonyl chloride group is highly reactive, making this compound a versatile reagent for introducing the 2-chloro-4-methylbenzenesulfonyl moiety into other molecules. This reactivity is central to its utility in chemical synthesis.

Below is a diagram of the chemical structure of **2-chloro-4-methylbenzenesulfonyl chloride**.

Caption: Chemical structure of **2-chloro-4-methylbenzenesulfonyl chloride**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-chloro-4-methylbenzenesulfonyl chloride** and its isomer is presented in the table below for easy comparison.

Property	Value	Reference Isomer (4-chloro-2-methylbenzenesulfonyl chloride)
CAS Number	55311-94-9	56157-92-7
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub> S	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub> S
Molecular Weight	225.09 g/mol	225.09 g/mol
Appearance	Solid	Colorless to yellowish crystal
Melting Point	Not available	54 °C
Boiling Point	Not available	295.3 °C (Predicted)
Density	Not available	1.458 g/cm <sup>3</sup> (Predicted)
Solubility	Insoluble in water; soluble in organic solvents like dichloromethane, ether, and ethyl acetate.	Insoluble in water; soluble in organic solvents.
InChI Key	JWFLSLOCDIEDGQ-UHFFFAOYSA-N	Not available

## Experimental Protocols

### Synthesis of **2-chloro-4-methylbenzenesulfonyl chloride**

A common method for the synthesis of arenesulfonyl chlorides is the reaction of the corresponding arene with chlorosulfonic acid. For **2-chloro-4-methylbenzenesulfonyl chloride**, the starting material would be 3-chlorotoluene.

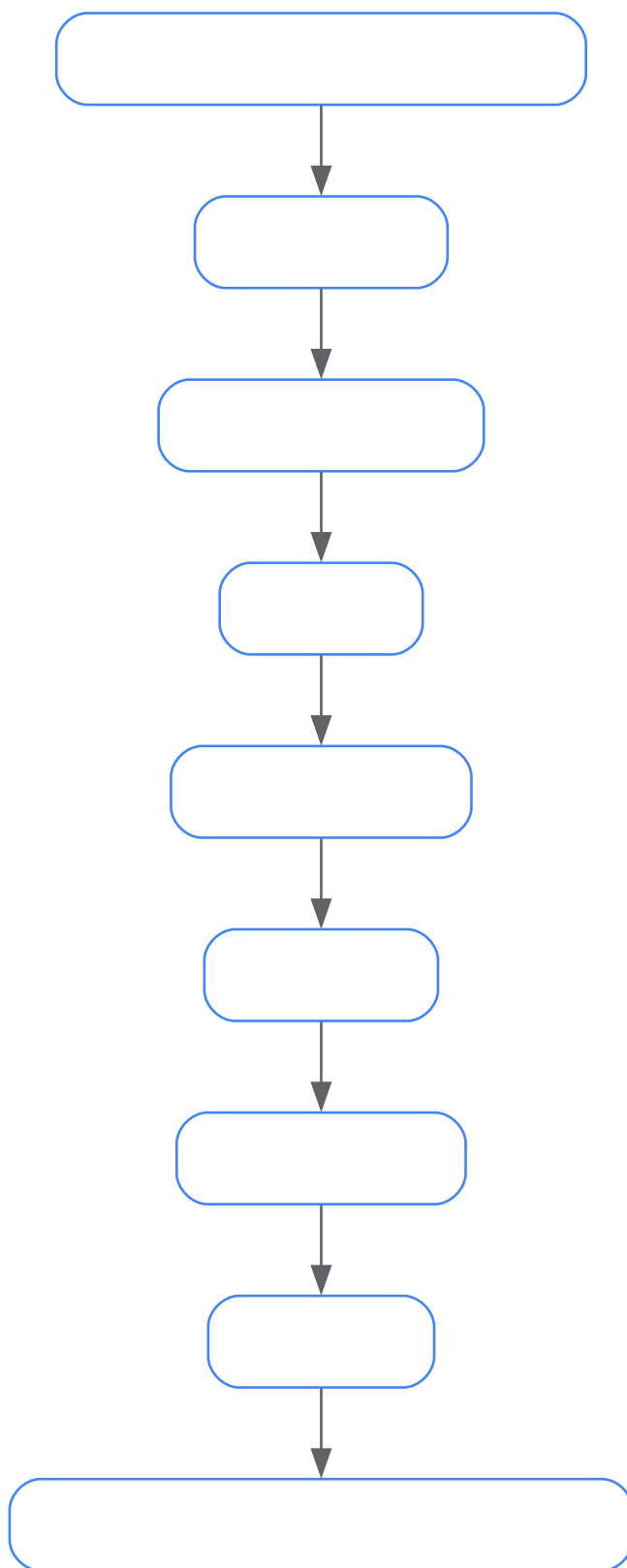
Reaction:



### Experimental Protocol:

- **Apparatus Setup:** A three-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, and a gas outlet connected to a trap for hydrogen chloride gas.
- **Reaction:** Chlorosulfonic acid (2-3 equivalents) is placed in the flask and cooled in an ice-salt bath to 0-5 °C.
- **Addition of Substrate:** 3-Chlorotoluene (1 equivalent) is added dropwise from the dropping funnel to the stirred chlorosulfonic acid over a period of 1-2 hours, maintaining the temperature below 10 °C.
- **Reaction Completion:** After the addition is complete, the reaction mixture is stirred at room temperature for an additional 1-2 hours to ensure the reaction goes to completion.
- **Work-up:** The reaction mixture is then carefully poured onto crushed ice with stirring. The solid product, **2-chloro-4-methylbenzenesulfonyl chloride**, precipitates out.
- **Purification:** The precipitate is collected by vacuum filtration and washed with cold water until the washings are neutral. The crude product can be further purified by recrystallization from a suitable solvent such as hexane or a mixture of hexane and ethyl acetate.

The following diagram illustrates the general workflow for this synthesis.



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Caption: Synthetic workflow for **2-chloro-4-methylbenzenesulfonyl chloride**.

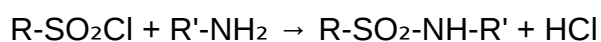
# Chemical Reactivity and Applications in Drug Development

The high reactivity of the sulfonyl chloride group makes **2-chloro-4-methylbenzenesulfonyl chloride** a valuable intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical industry. The primary reaction of sulfonyl chlorides is nucleophilic substitution, where the chloride is displaced by a nucleophile.

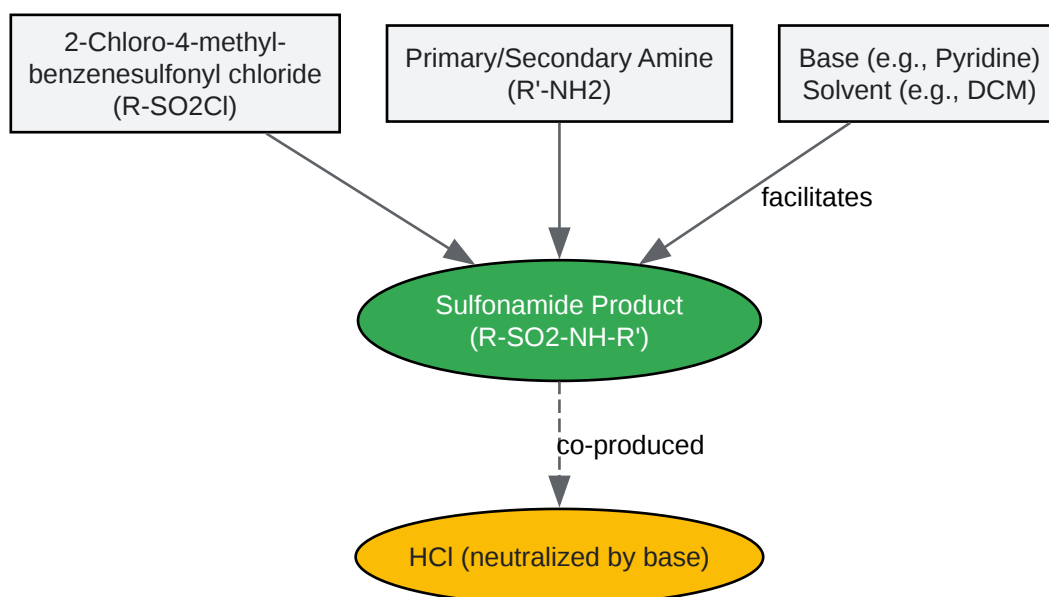
## Formation of Sulfonamides:

The most significant application of sulfonyl chlorides in drug development is the synthesis of sulfonamides. This is achieved by reacting the sulfonyl chloride with a primary or secondary amine. The resulting sulfonamide moiety is a key structural feature in a wide range of drugs, including antibiotics (sulfa drugs), diuretics, and anticonvulsants.

## General Reaction:



The diagram below illustrates the logical relationship in the formation of a sulfonamide, a common step in drug synthesis.



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Caption: Formation of a sulfonamide from a sulfonyl chloride.

While specific examples of marketed drugs derived directly from **2-chloro-4-methylbenzenesulfonyl chloride** are not readily available in the public domain, its structural motifs are relevant to the design of new chemical entities. The presence of the chloro and methyl groups on the benzene ring can influence the pharmacokinetic and pharmacodynamic properties of the final compound, such as its lipophilicity, metabolic stability, and binding affinity to biological targets.

## Safety Information

**2-Chloro-4-methylbenzenesulfonyl chloride** is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Class	Description
Skin Corrosion	Causes severe skin burns.
Eye Damage	Causes serious eye damage.
Respiratory	May cause respiratory irritation.

### Handling and Storage:

- Handling: Handle in a well-ventilated area. Wear suitable protective clothing, including gloves and eye/face protection. Avoid breathing dust.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents, strong bases, and amines.
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